

TATNB: A Comprehensive Guide to its Frictional and Impact Sensitivity

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Compound of Interest

Compound Name: 1,3,5-Triazido-2,4,6-trinitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth comparison of the sensitivity of 1,3,5-triamino-2,4,6-trinitrobenzene (TATNB), a notably insensitive high explosive, to friction and impact. Its performance is benchmarked against other common and emerging energetic materials, supported by experimental data. This document is intended to serve as a critical resource for professionals in research and development where the safety and reliability of energetic materials are paramount.

Comparative Analysis of Sensitivity Data

The sensitivity of an explosive to external stimuli such as impact and friction is a critical parameter for its safe handling, processing, and application. TATNB consistently demonstrates a remarkably low sensitivity compared to many other high explosives. The following tables summarize key quantitative data from standardized sensitivity tests.

Table 1: Impact Sensitivity of Various High Explosives

Explosive Compound	Abbreviation	Drop Weight Impact Test (H ₅₀ , cm)	Reference
1,3,5-Triamino-2,4,6-trinitrobenzene	TATNB	> 320	[1]
3-Nitro-1,2,4-triazol-5-one	NTO	40 - 100+	[1]
1,1-diamino-2,2-dinitroethene	FOX-7	63 - 79	[2]
2,6-diamino-3,5-dinitropyrazine-1-oxide	LLM-105	Between HMX and TATB	[3]
Cyclotrimethylenetrinitramine	RDX	20 - 38	[2] [4]
Cyclotetramethylenetetranitramine	HMX	28 - 32	[5]
Pentaerythritol Tetranitrate	PETN	12 - 16	[5]

H₅₀ represents the height from which a standard weight is dropped, causing a 50% probability of initiation.

Table 2: Friction Sensitivity of Various High Explosives

Explosive Compound	Abbreviation	BAM Friction Test (Force, N)	Reference
1,3,5-Triamino-2,4,6-trinitrobenzene	TATNB	> 360	[1]
3-Nitro-1,2,4-triazol-5-one	NTO	> 360	[1]
1,1-diamino-2,2-dinitroethene	FOX-7	> 350	[4]
2,6-diamino-3,5-dinitropyrazine-1-oxide	LLM-105	Insensitive	[3]
Cyclotrimethylenetrinitramine	RDX	120	[4]
Cyclotetramethylenetetranitramine	HMX	120 - 160	[5]
Pentaerythritol Tetranitrate	PETN	60	[5]

The BAM friction test determines the force at which initiation occurs in 1 out of 6 trials.

Experimental Protocols

The data presented in this guide are derived from standardized testing methodologies designed to ensure reproducibility and comparability. The following are detailed protocols for the key experiments cited.

Drop Weight Impact Test

Objective: To determine the impact sensitivity of an explosive, expressed as the 50% probability of initiation height (H_{50}).

Apparatus: A standardized drop weight impact tester, consisting of a guided weight, an anvil, a striker, and a mechanism for releasing the weight from a known height.

Procedure:

- A small, precisely measured sample of the explosive (typically 30-50 mg) is placed on the anvil.
- The striker is carefully placed on top of the sample.
- A weight of a specified mass (commonly 2.5 kg) is dropped from a predetermined height onto the striker.
- The outcome (initiation or no initiation) is observed and recorded. An initiation is typically identified by a flash, flame, smoke, or audible report.
- The Bruceton "up-and-down" method is commonly employed to determine the H_{50} value. In this method, the height for the subsequent test is decreased after an initiation and increased after a non-initiation, by a fixed increment.
- A series of at least 20-30 tests is conducted to obtain statistically significant data.
- The H_{50} is calculated from the series of test results using statistical analysis.

BAM Friction Test

Objective: To determine the friction sensitivity of an explosive by subjecting it to friction between two standardized surfaces.

Apparatus: A BAM (Bundesanstalt für Materialprüfung) friction apparatus, which includes a fixed porcelain pin and a movable porcelain plate.

Procedure:

- A small amount of the explosive sample is placed on the porcelain plate.
- The porcelain pin is lowered onto the sample with a specific, adjustable load.
- The porcelain plate is then moved back and forth under the pin once, over a set distance.
- The test is repeated six times at a given load.

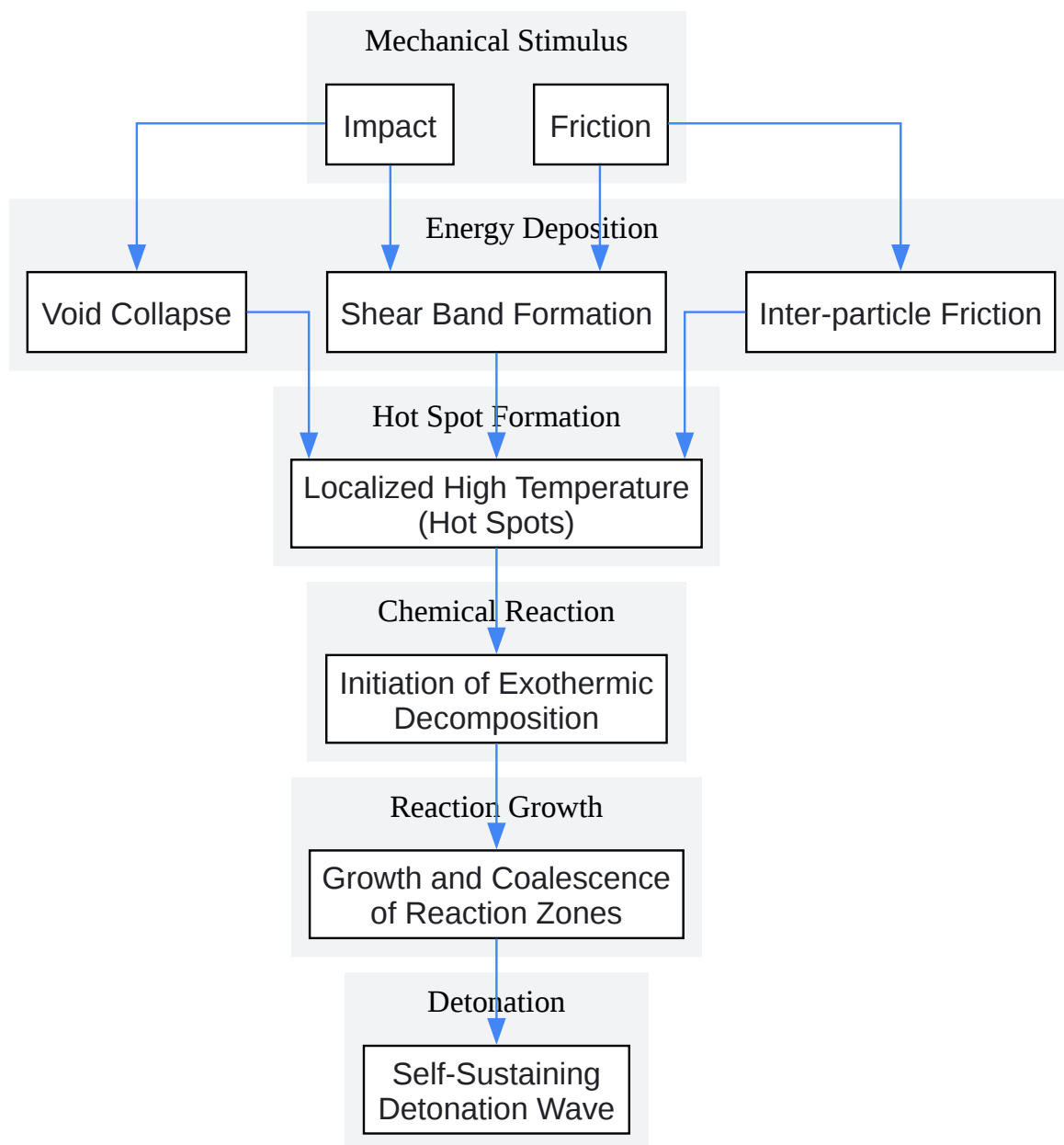
- If no initiation (e.g., flame, crackling, or smoke) is observed in all six trials, the load is increased to the next level.
- The friction sensitivity is reported as the lowest load at which at least one initiation occurs in six trials. If no reaction occurs at the maximum load (typically 360 N), the material is considered insensitive to friction under the test conditions.

Initiation Mechanisms and Visualization

The extreme insensitivity of TATNB is attributed to its unique molecular and crystal structure, which influences its response to mechanical stimuli. The initiation of detonation under impact or friction is a complex process that begins with the formation of localized high-temperature regions known as "hot spots."

Logical Flow of Detonation Initiation

The following diagram illustrates the generally accepted sequence of events leading from a mechanical stimulus to detonation in an insensitive high explosive like TATNB.

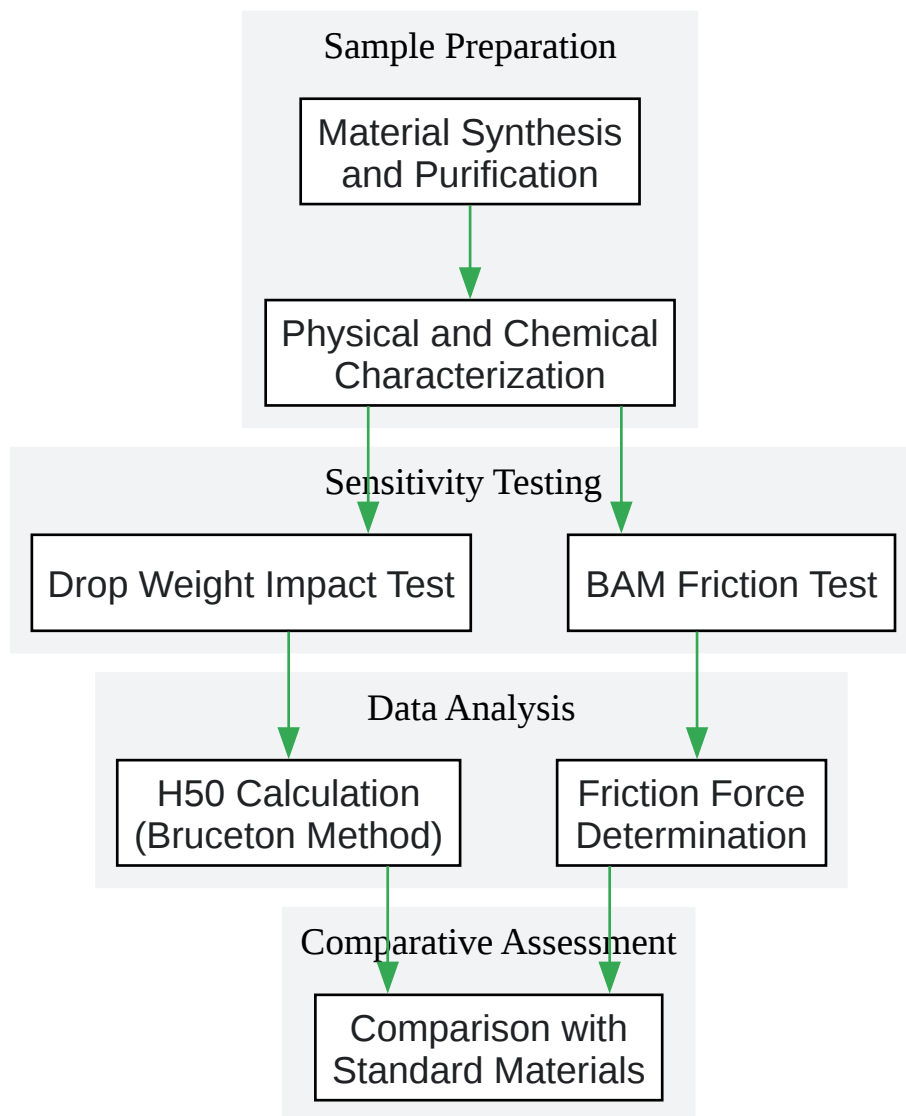


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Caption: Initiation sequence from stimulus to detonation.

Experimental Workflow for Sensitivity Testing

The following diagram outlines the typical workflow for assessing the impact and friction sensitivity of an energetic material.



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Caption: Workflow for sensitivity assessment.

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